

Application Notes and Protocols for BQ-788 Administration in Rats

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Compound of Interest

Compound Name: **BQ-788**

Cat. No.: **B1662907**

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These application notes provide detailed protocols for the administration of **BQ-788**, a selective endothelin ET(B) receptor antagonist, to rats for research purposes. The information compiled herein is based on a comprehensive review of scientific literature and established experimental practices.

Overview of BQ-788

BQ-788 is a potent and highly selective antagonist of the endothelin B (ETB) receptor.^{[1][2]} It is a cyclic peptide derivative widely used in preclinical research to investigate the physiological and pathophysiological roles of the endothelin system.^{[3][4]} By blocking the ETB receptor, **BQ-788** can modulate various cellular processes, including vasoconstriction, cell proliferation, and inflammation.

Quantitative Data Summary

The following tables summarize key quantitative data for the administration of **BQ-788** to rats via intravenous and intracerebroventricular routes.

Table 1: Intravenous (IV) Administration of **BQ-788** in Rats

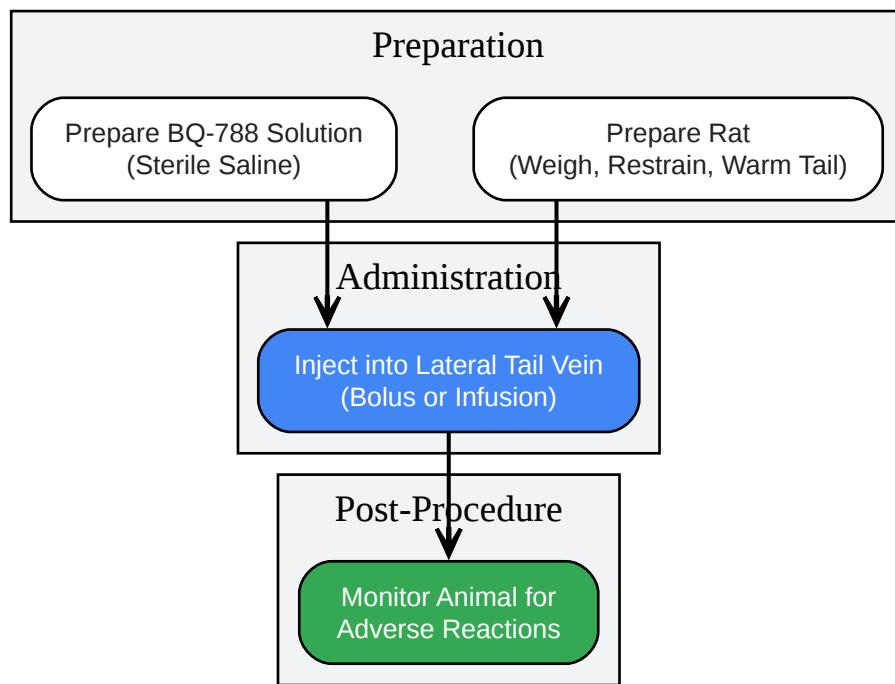
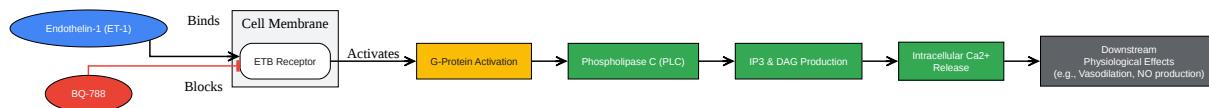
Parameter	Value	Reference
Dosage (Bolus)	1 mg/kg	[5][6]
Dosage (Infusion)	3 mg/kg/h	[3][4]
Vehicle	Sterile Saline (0.9% NaCl)	[7]
Maximum Bolus Volume	5 ml/kg	
Maximum Infusion Rate	4 ml/kg/hour	

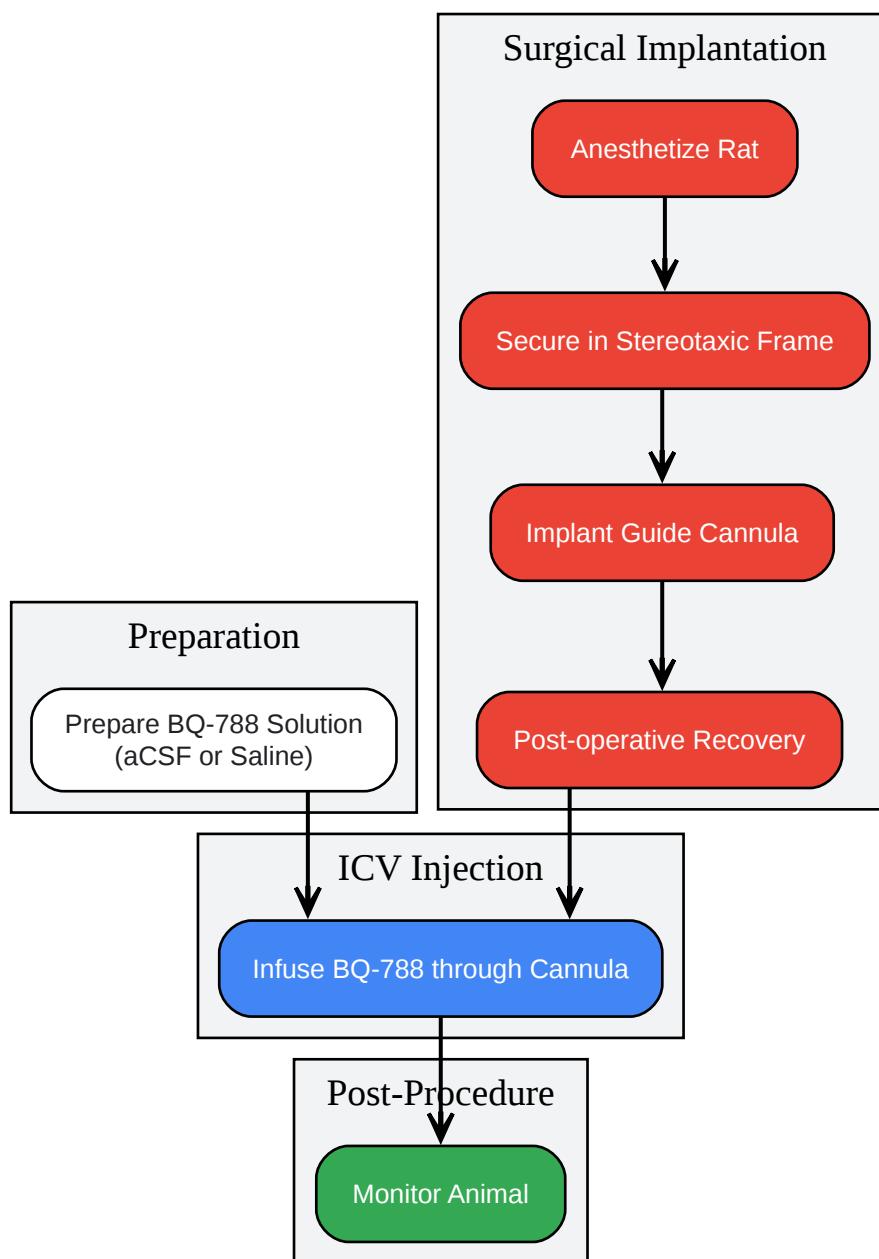
Table 2: Intracerebroventricular (ICV) Administration of **BQ-788** in Rats

Parameter	Value	Reference
Dosage	15-23 nmol/day	[8]
Vehicle	Artificial Cerebrospinal Fluid (aCSF) or Sterile Saline	[7][9]
Injection Volume	1-10 μ L	[7]
Infusion Rate	0.1-1 μ L/min	

Signaling Pathway of BQ-788

BQ-788 exerts its effects by competitively inhibiting the binding of endothelins to the ETB receptor, a G-protein coupled receptor. This blockade disrupts downstream signaling cascades that are typically initiated upon receptor activation.





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